Technical Guide: Relative Binding Affinity of Synthetic Progestins to Progesterone Receptors

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Compound of Interest	
Compound Name:	*6,7-Dehydro Norethindrone Acetate*
CAS No.:	*106765-04-2*
Cat. No.:	*B120431*

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Executive Summary

The Affinity-Potency Paradox in Drug Design

For researchers in reproductive pharmacology, Relative Binding Affinity (RBA) is the foundational metric for candidate selection. However, a critical distinction must be made: Receptor affinity does not equal clinical potency. While RBA determines the equilibrium constant (

) at the nuclear receptor level, clinical efficacy is equally driven by pharmacokinetics (half-life, metabolic stability) and bioavailability (SHBG binding).

This guide provides a comparative analysis of synthetic progestins, standardizing their RBA against Progesterone (P4) and Promegestone (R5020). It details the structural drivers of affinity and provides a self-validating protocol for determining these values in the lab.

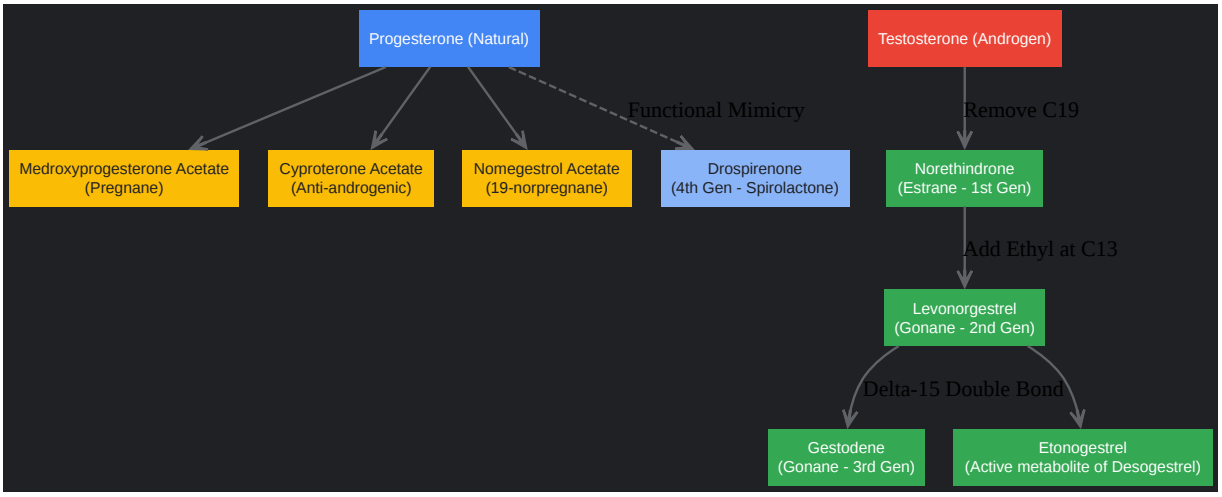
Part 1: The Molecular Landscape

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Synthetic progestins are not a monolith; they are structurally derived from either Progesterone itself or Testosterone.[1][2] This structural lineage dictates their steric fit within the Progesterone Receptor (PR) Ligand Binding Domain (LBD) and their cross-reactivity profile.

Structural Classification & Evolution

The following diagram maps the structural evolution of major progestin classes. Note how 19-nortestosterone derivatives (Gonanes) generally exhibit higher PR affinity due to the removal of the C19 methyl group, which reduces steric hindrance in the receptor pocket.



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Figure 1: Structural lineage of synthetic progestins. The shift from Estranes to Gonanes (e.g., Levonorgestrel) marked a significant increase in receptor affinity.

Part 2: Comparative RBA Data

The following data aggregates RBA values from human uterine cytosol and MCF-7 cell assays.

- Reference Standard: Progesterone = 100%.[3][4]

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- Note: Values >100% indicate an affinity higher than the natural hormone.

Table 1: Relative Binding Affinity (RBA) to Nuclear Progesterone Receptor (PR)

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Generation / Class	Compound	RBA (Human PR)	Half-Life (h)	Clinical Notes
Reference	Progesterone	100%	~24 (micronized)	Natural ligand. Rapidly metabolized.
Reference	Promegestone (R5020)	~200-300%	N/A	Synthetic standard for in vitro assays due to high stability.
Pregnanes	Medroxyprogesterone Acetate (MPA)	290%	30-60	High affinity; significant Glucocorticoid (GR) binding.
Pregnanes	Cyproterone Acetate (CPA)	150-200%	38	Potent anti-androgen.
19-Norpregnanes	Nomegestrol Acetate	90-100%	46	Highly selective; RBA similar to P4 but metabolically stable.
Estranes (1st Gen)	Norethindrone (NET)	130-150%	8	Lower affinity than Gonanes; retains some residual androgenicity.
Gonanes (2nd Gen)	Levonorgestrel (LNG)	150-500%*	24-48	Very high affinity; binds SHBG avidly (unlike P4).
Gonanes (3rd Gen)	Gestodene	800-900%	12-15	Highest affinity of common progestins.

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Gonanes (3rd Gen)	Etonogestrel (3-keto-desogestrel)	400-600%	24	Active metabolite of Desogestrel.
Hybrid/Modern	Drospirenone (DRSP)	35-100%**	30	Affinity is moderate (similar to P4), but unique anti-mineralocorticoid activity.
Hybrid/Modern	Dienogest	~5-10%	10	The Exception: Low nuclear affinity but high free fraction (doesn't bind SHBG), leading to high endometrial potency.

*Note on LNG: Values vary by assay temperature (4°C vs 37°C). LNG shows exceptionally slow dissociation rates, contributing to its high functional potency. **Note on DRSP: While affinity is comparable to P4, its clinical profile is defined by what it doesn't bind (Androgen Receptor) and what it antagonizes (Mineralocorticoid Receptor).

Part 3: Cross-Reactivity & Selectivity

High PR affinity often correlates with off-target binding to other steroid receptors, driving side effects.

Table 2: Receptor Selectivity Profile

Values denote relative effect: (+++) Strong Agonist, (-) No Effect, (Ant) Antagonist.

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Compound	PR (Progestogenic)	AR (Androgenic)	MR (Mineralocorticoid)	GR (Glucocorticoid)
Progesterone	+++	-	Ant (High)	+ (Low)
Levonorgestrel	+++	++ (Acne/Hirsutism risk)	-	-
MPA	+++	+ (Weak)	-	++ (Weight gain risk)
Gestodene	+++	+ (Weak)	Ant (Weak)	+ (Weak)
Drospirenone	+++	Ant (Anti-androgenic)	Ant (Potent)	-
Dienogest	+++	Ant (Anti-androgenic)	-	-

Key Insight: Drospirenone is the closest functional mimic to natural Progesterone due to its anti-mineralocorticoid activity (preventing water retention), despite having a lower RBA than the Gonanes.

Part 4: Experimental Methodology

Protocol: Competitive Radioligand Binding Assay

To verify these values in your own laboratory, use the following "Self-Validating System." This protocol uses Dextran-Coated Charcoal (DCC) separation, which is robust for nuclear receptors.

The Self-Validating Logic

- Total Binding (TB): Radioligand only.
- Non-Specific Binding (NSB): Radioligand + 1000x excess cold competitor.

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- Specific Binding (SB): TB - NSB. If SB is <70% of TB, the assay is invalid due to high background.

Workflow Diagram



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Figure 2: Workflow for Competitive Radioligand Binding Assay. The use of Molybdate in the buffer is critical to stabilize the PR in its non-activated 8S form.

Step-by-Step Protocol

- Cytosol Preparation: Homogenize tissue/cells in ice-cold buffer (10 mM Tris-HCl, 1.5 mM EDTA, 1 mM DTT, 10% Glycerol, 20 mM Sodium Molybdate, pH 7.4). Centrifuge at 105,000 x g for 60 min. Use supernatant immediately.
- Saturation Check: Determine the

  of the radioligand ([3H]-R5020) first. Use a concentration near the

  (typically 1-3 nM) for the competition assay.
- Incubation:
  - Tubes 1-3 (Total Binding): Cytosol + [3H]-R5020 + Vehicle.
  - Tubes 4-6 (NSB): Cytosol + [3H]-R5020 + 100-fold excess unlabeled R5020.
  - Experimental Tubes: Cytosol + [3H]-R5020 + Increasing concentrations of Test Progestin (

    to

).
  - Incubate at 4°C for 18-24 hours (equilibrium).

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- Separation: Add 500 µL of DCC suspension (0.5% charcoal, 0.05% dextran T-70). Vortex and incubate for 10 min at 4°C.
- Quantification: Centrifuge at 2500 rpm for 10 min. Decant supernatant into scintillation fluid and count.
- Calculation:
  - Plot

    (%) vs. Log [Competitor].
  - Determine

    (concentration displacing 50% of specific binding).[3][5]
  - Calculate RBA:

    .

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